

N,N-Dimethyl-1-naphthylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N,N*-dimethyl-1-naphthylamine

Cat. No.: B7770724

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CAS Number: 86-56-6

This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals on **N,N-dimethyl-1-naphthylamine**. It covers the compound's chemical and physical properties, synthesis, key applications with detailed experimental protocols, and essential safety information.

Core Chemical and Physical Data

N,N-Dimethyl-1-naphthylamine, also known as 1-dimethylaminonaphthalene, is an aromatic amine.^[1] It is a synthetic compound formally derived from 1-naphthylamine by the substitution of the two hydrogen atoms of the amino group with methyl groups.^[1]

Property	Value	Source
CAS Number	86-56-6	[1]
Molecular Formula	C ₁₂ H ₁₃ N	[2]
Molecular Weight	171.24 g/mol	[2]
Appearance	Liquid	[2]
Boiling Point	139-140 °C at 13 mmHg	[1]
Density	1.042 g/cm ³ at 25 °C	[1]
Synonyms	1-Dimethylaminonaphthalene, N,N-Dimethylnaphthalen-1-amine, Dimethyl- α -naphthylamine	[2]

Experimental Protocols

Synthesis of N,N-Dimethyl-1-naphthylamine via Eschweiler-Clarke Reaction

A common and effective method for the synthesis of **N,N-dimethyl-1-naphthylamine** is the Eschweiler-Clarke reaction, which involves the methylation of a primary amine.[3][4] This reaction uses an excess of formic acid and formaldehyde to methylate 1-naphthylamine.[3]

Materials:

- 1-naphthylamine
- Formaldehyde (37% aqueous solution)
- Formic acid (88-98%)
- Sodium hydroxide solution (for basification)
- Dichloromethane or other suitable extraction solvent

- Anhydrous sodium sulfate
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 1-naphthylamine in an excess of formic acid.
- Slowly add an excess of formaldehyde solution to the mixture while stirring.
- Heat the reaction mixture to reflux for several hours until the reaction is complete (monitoring by TLC or LC-MS is recommended).
- Cool the reaction mixture to room temperature and carefully basify with a sodium hydroxide solution to a pH > 10.
- Extract the product with dichloromethane or another suitable organic solvent.
- Combine the organic extracts, wash with water and brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure to yield the crude **N,N-dimethyl-1-naphthylamine**.
- Further purification can be achieved by vacuum distillation.

Nitrate Reductase Test

N,N-Dimethyl-1-naphthylamine is a key reagent in the nitrate reductase test, used to determine the ability of an organism to reduce nitrate to nitrite.^[1]

Materials:

- Nitrate broth culture of the test organism
- Reagent A: Sulfanilic acid solution
- Reagent B: **N,N-Dimethyl-1-naphthylamine** solution

- Zinc dust (for confirmation of negative results)

Procedure:

- Following incubation of the test organism in nitrate broth, add 5 drops of Reagent A and 5 drops of Reagent B to the culture tube.
- Shake the tube well to mix the reagents with the medium.
- Observe for a color change. The development of a distinct red or pink color within a few minutes indicates the presence of nitrite and a positive test for nitrate reduction.
- If no color change occurs, it may indicate either that the organism did not reduce nitrate, or that it reduced nitrate completely to nitrogen gas.
- To differentiate, add a small amount of zinc dust to the tube. If the medium turns red after the addition of zinc, it confirms that nitrate was present and the test is negative. If the medium remains colorless, it indicates that the nitrate was reduced to nitrogen gas, and the test is positive.

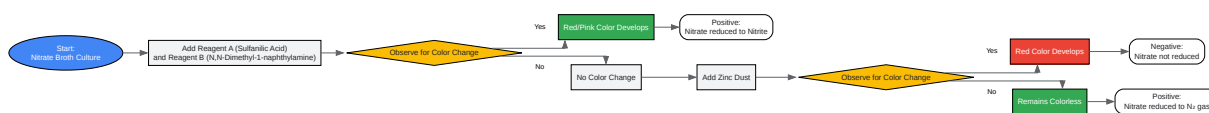
Applications in Research and Development

The primary application of **N,N-dimethyl-1-naphthylamine** is as a chromogenic reagent for the detection of nitrite ions. This property is exploited in various assays, most notably the Griess test for nitrite, which has applications in fields ranging from clinical diagnostics to environmental monitoring.

In the context of drug development, while not a therapeutic agent itself, its role in assays for nitric oxide (NO) is significant. As NO is a critical signaling molecule in numerous physiological and pathological processes, assays involving **N,N-dimethyl-1-naphthylamine** can be used to screen for compounds that modulate NO production.

Logical Workflow Diagram

Below is a diagram illustrating the workflow of the Nitrate Reductase Test.



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Caption: Workflow of the Nitrate Reductase Test.

Safety and Handling

N,N-Dimethyl-1-naphthylamine is harmful if swallowed and may cause skin, eye, and respiratory irritation. It is essential to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood. Store the compound in a cool, dry place away from incompatible materials such as strong oxidizing agents.

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